

Physicochemical Properties of Ethyl 5-hydroxynicotinate

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Compound of Interest

Compound Name: Ethyl 5-hydroxynicotinate

Cat. No.: B186364

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Ethyl 5-hydroxynicotinate is an organic compound with the following key identifiers and properties, summarized for clarity.

Property	Value
CAS Number	59288-38-9
Molecular Formula	C ₈ H ₉ NO ₃ [1]
Molecular Weight	167.16 g/mol [1]
IUPAC Name	ethyl 5-hydroxynicotinate[2]
Synonyms	5-Hydroxy-nicotinic acid ethyl ester, 5-Hydroxypyridine-3-carboxylic acid ethyl ester, Ethyl 5-hydroxypyridine-3-carboxylate
Physical Form	Off-white powder[3]
InChI Key	LFDNUOROKFFJLE-UHFFFAOYSA-N[1][2]

Synthesis Protocol

The synthesis of **Ethyl 5-hydroxynicotinate** can be achieved through the esterification of 5-Hydroxynicotinic acid.

Experimental Protocol: Esterification of 5-Hydroxynicotinic Acid

A common method for the synthesis of **Ethyl 5-hydroxynicotinate** involves the reaction of 5-Hydroxynicotinic acid with ethanol.

- Reactants:
 - 5-Hydroxynicotinic acid (CAS 27828-71-3)
 - Anhydrous Ethanol (CAS 64-17-5)
 - Acid catalyst (e.g., sulfuric acid)
- Procedure:
 - Dissolve 5-Hydroxynicotinic acid in a surplus of anhydrous ethanol.[3]
 - Add a catalytic amount of a strong acid, such as concentrated sulfuric acid.
 - Heat the mixture to reflux for several hours, monitoring the reaction progress via thin-layer chromatography (TLC).
 - Upon completion, cool the reaction mixture to room temperature.
 - Neutralize the excess acid with a suitable base (e.g., sodium bicarbonate solution).
 - Remove the ethanol under reduced pressure.
 - Extract the aqueous residue with an appropriate organic solvent (e.g., ethyl acetate).
 - Combine the organic extracts, dry over anhydrous sodium sulfate, and filter.
 - Evaporate the solvent to yield crude **Ethyl 5-hydroxynicotinate**.
 - Purify the crude product by recrystallization or column chromatography.

The following diagram illustrates the workflow of this synthesis process.



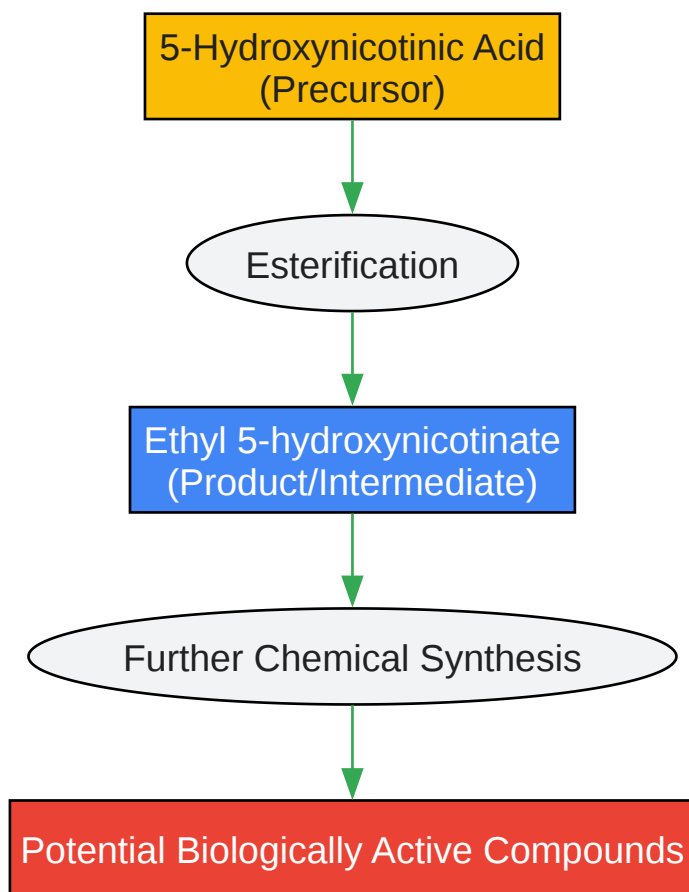
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Caption: General workflow for the synthesis of **Ethyl 5-hydroxynicotinate**.

Biological Context and Potential Applications

While specific biological activity data for **Ethyl 5-hydroxynicotinate** is sparse, its precursor, 5-Hydroxynicotinic acid, is known to be an analog of nicotinic acid (Vitamin B3). 5-Hydroxynicotinic acid has been utilized in research as an inhibitor to study platelet metabolism and as a compound to investigate the hydroxylation mechanism of certain enzymes.[4] As a derivative, **Ethyl 5-hydroxynicotinate** serves as a valuable intermediate in the synthesis of more complex molecules that may possess biological activity.[5]

The relationship between the precursor and its synthetic product is depicted in the following logical diagram.



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Caption: Synthetic relationship and potential utility of **Ethyl 5-hydroxynicotinate**.

Safety Information

It is imperative for researchers and laboratory professionals to adhere to safety guidelines when handling **Ethyl 5-hydroxynicotinate**.

Hazard Class	GHS Pictogram	Signal Word	Hazard Statements
Acute Toxicity (Oral, Dermal, Inhalation)	GHS07 (Exclamation Mark)	Warning	H302+H312+H332: Harmful if swallowed, in contact with skin or if inhaled.[2]
Eye Irritation	GHS07 (Exclamation Mark)	Warning	H319: Causes serious eye irritation.[2]
Respiratory Tract Irritation	GHS07 (Exclamation Mark)	Warning	H335: May cause respiratory irritation.[2]

Precautionary Statements: P261, P271, P280, P305+P351+P338[1][2]

In conclusion, CAS number 59288-38-9 corresponds to **Ethyl 5-hydroxynicotinate**, a chemical intermediate. The available data focuses on its physicochemical properties and synthesis rather than a specific biological application or mechanism of action. Researchers interested in the pyrimidinetrione derivative mentioned in the topic are advised to search for a different CAS number corresponding to that specific molecule.

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References

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